

biodegradability and environmental impact of Neodol 25-3S

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An In-depth Technical Guide to the Biodegradability and Environmental Impact of **NEODOL 25-3S**

Introduction

NEODOL 25-3S, a C12-15 alcohol ethoxylate with an average of three moles of ethylene oxide, is a nonionic surfactant widely utilized in the formulation of cleaning products for both household and industrial applications.[1][2] Its efficacy as a wetting agent and emulsifier stems from its amphiphilic structure, comprising a hydrophobic alkyl chain and a hydrophilic ethoxylate chain.[3] As with any chemical intended for widespread use, a thorough understanding of its environmental profile is critical. This technical guide provides a comprehensive analysis of the biodegradability, environmental fate, and ecotoxicity of **NEODOL 25-3S**, intended for researchers, scientists, and professionals in product development.

Biodegradability

The biodegradability of a surfactant is a primary determinant of its environmental persistence. Alcohol ethoxylates such as **NEODOL 25-3S** are recognized for their rapid and complete biodegradation by microorganisms in various environmental compartments.[3]

Aerobic Biodegradation



NEODOL 25-3S is classified as "readily biodegradable" according to the guidelines established by the Organisation for Economic Co-operation and Development (OECD).[3][4][5] This classification indicates a high potential for rapid and extensive mineralization in aerobic environments like wastewater treatment plants, surface waters, and soil.[2][6] Studies on analogous alcohol ethoxylates confirm this, demonstrating substantial breakdown and a low probability of negatively impacting wastewater treatment processes.[6]

Table 1: Summary of Biodegradability Data for **NEODOL 25-3S** and Related Alcohol Ethoxylates

Test Substance	Biodegradation Standard	Result	Reference
NEODOL 25-3	OECD 301	Readily biodegradable	[4]
Shell NEODOL Alcohols & Derivatives	OECD Guidelines	Readily biodegradable	[3][5]
NEODOL 25-7	Standard Methods for Water and Wastewater	80 - 100% after 30 days	[6]
Alcohol Ethoxylates (general)	OECD Protocol	Rapid and complete biodegradation	[3]

Experimental Protocol: OECD 301 - Ready Biodegradability

The OECD 301 series of tests are the standard for assessing the ready biodegradability of chemicals.[7] The "Closed Bottle Test" (OECD 301D) is a common method.

- Principle: A solution of the test substance in a mineral medium is inoculated with a small number of microorganisms from a source like sewage treatment plant effluent and kept in a completely filled, sealed bottle in the dark at a constant temperature.[7][8]
- Methodology:



- A predetermined concentration of the test substance (e.g., corresponding to 5 mg/L
 Theoretical Oxygen Demand, ThOD) is prepared in a mineral medium.[8]
- The medium is inoculated with effluent from a municipal sewage treatment plant.[8]
- The solution is dispensed into airtight bottles, ensuring no headspace remains.
- Parallel blanks (inoculum only) and reference controls (a readily biodegradable substance like sodium acetate) are run simultaneously.[7]
- The depletion of dissolved oxygen is measured periodically over a 28-day period.
- Pass Criteria: The substance is considered readily biodegradable if the percentage of biodegradation (calculated from the biochemical oxygen demand relative to the ThOD) exceeds 60% within a 10-day window, which starts when the degree of biodegradation first reaches 10%.[7][8]

Visualization: OECD 301D Experimental Workflow





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Caption: Workflow for the OECD 301D Ready Biodegradability Test.

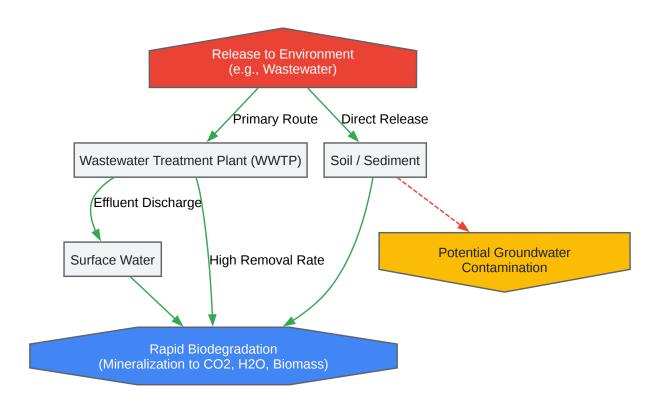
Environmental Fate and Impact

The environmental fate of **NEODOL 25-3S** is governed by its physicochemical properties and high biodegradability.

- Environmental Distribution: If released into the soil, some components of **NEODOL 25-3S** may be mobile and could potentially contaminate groundwater.[9] In aquatic systems, the substance floats on water.[9]
- Persistence and Bioaccumulation: Due to its ready biodegradability, NEODOL 25-3S does not persist in the environment.[9][10][11] The potential for bioaccumulation is considered low, as the substance is expected to be metabolized and excreted by organisms.[9][11]
 Consequently, it does not meet the screening criteria for being a Persistent, Bioaccumulative, and Toxic (PBT) or very Persistent and very Bioaccumulative (vPvB) substance.[9]
- Life Cycle Assessment: While specific LCA data for NEODOL 25-3S is not detailed, assessments of related surfactants like Sodium Lauryl Ether Sulfate (SLES) with 3 moles of ethylene oxide provide context. The production of SLES 3EO is estimated to have a global warming potential of 1.87 t CO2eq/t and a primary energy demand of 71.7 GJ/t.[12][13][14] The environmental impact is influenced by the feedstock source, whether petrochemical or bio-based.[13]

Visualization: Environmental Fate of NEODOL 25-3S





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Caption: Conceptual pathways for the environmental fate of NEODOL 25-3S.

Ecotoxicity

Despite its favorable degradation profile, **NEODOL 25-3S**, like other surfactants, exhibits toxicity to aquatic organisms, particularly in its undiluted form. The mechanism of toxicity is generally attributed to the disruption of cell membranes.[15]

Regulatory Classification

According to the Globally Harmonized System (GHS), **NEODOL 25-3S** is classified with the following environmental hazards:

H400: Very toxic to aquatic life (Acute aquatic toxicity, Category 1).[9]



H412: Harmful to aquatic life with long lasting effects (Chronic aquatic toxicity, Category 3).
 [9]

Aquatic Toxicity Data

The toxicity of alcohol ethoxylates is a function of their structure; toxicity generally increases with a longer alkyl chain and decreases with a higher number of ethylene oxide units.[16][17]

Table 2: Acute Toxicity of NEODOL 25-3 and Related Surfactants to Aquatic Invertebrates

Species	Test Substance	Endpoint	Value (mg/L)	Exposure	Reference
Daphnia magna	NEODOL 25-	EC50	0.14	48 h	[16]
Daphnia magna	NEODOL 91- 2.5	EC50	2.5	48 h	[16]

Table 3: Acute Toxicity of NEODOL 25-3 and Related Surfactants to Fish

Species	Test Substance	Endpoint	Value (mg/L)	Exposure	Reference
Bluegill (Lepomis macrochirus)	NEODOL 25-	LC50	1.5	96 h	[16]
Rainbow Trout (Oncorhynch us mykiss)	C14-15 AE (7 EO)	LC50	0.8	96 h	[15]
Bluegill (Lepomis macrochirus)	C12-15 AE (3 EO)	LC50	1.8	96 h	[15]

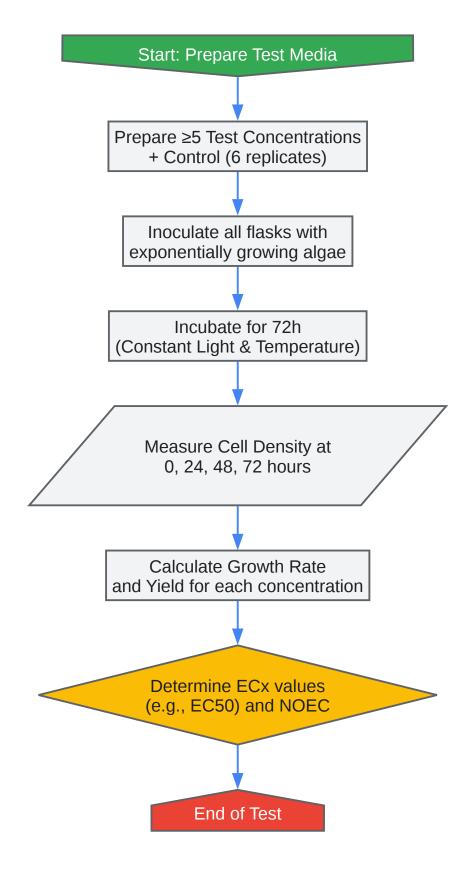
Experimental Protocols: Aquatic Toxicity Testing



- Algal Growth Inhibition Test (OECD 201):
 - Principle: This test determines the effect of a substance on the growth of freshwater microalgae, such as Pseudokirchneriella subcapitata.[18][19] Exponentially growing algal cultures are exposed to various concentrations of the test substance over 72 hours.[18]
 [20]
 - Methodology:
 - Multiple test flasks are prepared with a defined growth medium and at least five different concentrations of the test substance, each in triplicate.[19][21] A control group with no test substance is also prepared.[21]
 - Each flask is inoculated with a small, known concentration of exponentially growing algae.[21]
 - The cultures are incubated under constant light and temperature for 72 hours.
 - Algal growth (cell density) is measured at 24, 48, and 72 hours using methods like spectrophotometry.[21]
 - The inhibition of growth is calculated relative to the control, and endpoints like the EC50 (the concentration causing a 50% reduction in growth) are determined.[19]

Visualization: OECD 201 Experimental Workflow





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Caption: Workflow for the OECD 201 Algal Growth Inhibition Test.



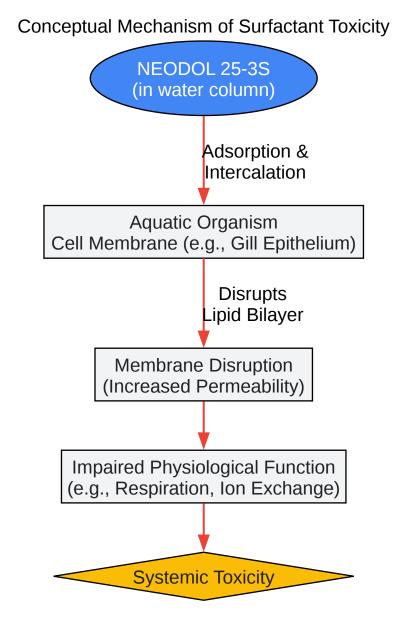
Mechanism of Action and Potential Signaling Pathway Disruption

The primary ecotoxicological effect of surfactants is non-specific narcosis, which involves the disruption of biological membranes.[15] This is a physical-toxic mechanism rather than a specific interaction with a receptor or signaling pathway.

- Adsorption: Surfactant molecules adsorb to the external surfaces of aquatic organisms. For fish, this is primarily at the gill epithelium.
- Membrane Intercalation: The hydrophobic alkyl chains of the surfactant molecules penetrate the lipid bilayer of cell membranes.
- Disruption of Integrity: This intercalation disrupts the structural and functional integrity of the membrane, increasing its permeability and affecting vital processes like ion transport and respiration.
- Impaired Respiration: In fish, damage to the gill lamellae leads to impaired gas exchange, causing respiratory distress.[15]
- Systemic Effects: At sufficient concentrations, this leads to systemic toxicity and ultimately mortality.

Visualization: Surfactant Interaction with Cell Membrane





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Caption: Mechanism of action for surfactant-induced aquatic toxicity.

Conclusion

NEODOL 25-3S is a readily biodegradable nonionic surfactant, which prevents its persistence in the environment.[4][5] However, it exhibits high acute toxicity to aquatic organisms, a characteristic common to this class of chemicals.[9][11] The environmental risk is mitigated by its rapid removal in wastewater treatment facilities and degradation in surface waters.[22][23] Therefore, while the inherent hazard to aquatic life is significant, the overall environmental risk



is considered low when the product is used as intended and wastewater is managed through appropriate treatment infrastructure.[24] This profile underscores the importance of responsible handling, formulation, and disposal to minimize direct release into sensitive aquatic ecosystems.

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